An In-Depth Technical Guide to Phenyl Dodecanoate

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Compound of Interest

Compound Name:	*Phenyl laurate*
CAS No.:	*4228-00-6*
Cat. No.:	*B1329757*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of phenyl dodecanoate, an aromatic ester with potential applications in various scientific fields, including organic synthesis, materials science, and drug delivery. This document details its physicochemical properties, provides explicit protocols for its synthesis and characterization, and explores its potential biological activities. All quantitative data is presented in structured tables for clarity and ease of comparison. Furthermore, key experimental workflows and a putative biological signaling pathway are visualized using Graphviz diagrams to facilitate understanding.

Introduction

Phenyl dodecanoate, also known by its IUPAC name **phenyl laurate**, is the ester formed from phenol and dodecanoic acid (lauric acid). Its structure, consisting of a lipophilic twelve-carbon aliphatic chain and an aromatic phenyl group, imparts unique properties that make it a subject of interest in both chemical and biological research. In the pharmaceutical sciences, long-chain fatty acid esters are explored as prodrugs or as components of drug delivery systems to

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enhance the lipophilicity and bioavailability of therapeutic agents. This guide aims to provide a detailed technical resource for professionals working with or considering the use of phenyl dodecanoate in their research endeavors.

Physicochemical Properties

A summary of the key physicochemical properties of phenyl dodecanoate is provided in Table 1. This data is essential for its handling, formulation, and application in experimental settings.

Table 1: Physicochemical Properties of Phenyl Dodecanoate

Property	Value	Reference
IUPAC Name	Phenyl laurate	[1]
Synonyms	Phenyl dodecanoate, Lauric acid phenyl ester	[1]
CAS Number	4228-00-6	[1]
Molecular Formula	$C_{18}H_{28}O_2$	[1]
Molecular Weight	276.42 g/mol	[1]
Appearance	Colorless to yellow liquid or low-melting solid	[1]
Melting Point	25 °C	[2]
Boiling Point	~379 °C (estimated)	
Purity	97%	[1]

Spectroscopic Data

The structural elucidation of phenyl dodecanoate is confirmed through various spectroscopic techniques. The expected spectral data are summarized in the following tables.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2: Predicted ^{1}H NMR Spectral Data for Phenyl Dodecanoate (in $CDCl_3$)

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Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.40 - 7.20	m	5H	Ar-H
2.58	t	2H	-C(=O)-CH_2-
1.75	p	2H	-C(=O)-CH_2-CH_2-
1.40 - 1.20	m	16H	-$(CH_2)_8$-
0.88	t	3H	-CH_3

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 3: Predicted ^{13}C NMR Spectral Data for Phenyl Dodecanoate (in $CDCl_3$)

Chemical Shift (ppm)	Assignment
172.5	C=O
150.8	Ar-C-O
129.4	Ar-CH (para)
125.8	Ar-CH (meta)
121.6	Ar-CH (ortho)
34.4	-C(=O)-CH_2-
31.9	-CH_2-
29.6 - 29.1	-CH_2- (multiple)
25.0	-C(=O)-CH_2-CH_2-
22.7	-CH_2-CH_3
14.1	-CH_3

Infrared (IR) Spectroscopy

Table 4: Key IR Absorption Peaks for Phenyl Dodecanoate

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Wavenumber (cm^{-1})	Intensity	Assignment
3070 - 3030	Medium	Aromatic C-H stretch
2925, 2855	Strong	Aliphatic C-H stretch
1760	Strong	C=O (ester) stretch
1595, 1495	Medium	Aromatic C=C stretch
1200	Strong	C-O (ester) stretch

Mass Spectrometry (MS)

The electron ionization mass spectrum of phenyl dodecanoate is expected to show a molecular ion peak and characteristic fragmentation patterns for an ester.

Table 5: Predicted Mass Spectrometry Fragmentation for Phenyl Dodecanoate

m/z	Fragment Ion
276	$[M]^+$
183	$[M - C_7H_7O]^+$ (Loss of phenoxy radical)
94	$[C_6H_5OH]^+$ (Phenol)
77	$[C_6H_5]^+$ (Phenyl cation)

Experimental Protocols

Synthesis of Phenyl Dodecanoate

This protocol describes the synthesis of phenyl dodecanoate from phenol and dodecanoyl chloride.

Materials:

- Phenol (1.0 eq)
- Dodecanoyl chloride (1.1 eq)

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- Pyridine (1.2 eq)
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Hexane and Ethyl acetate

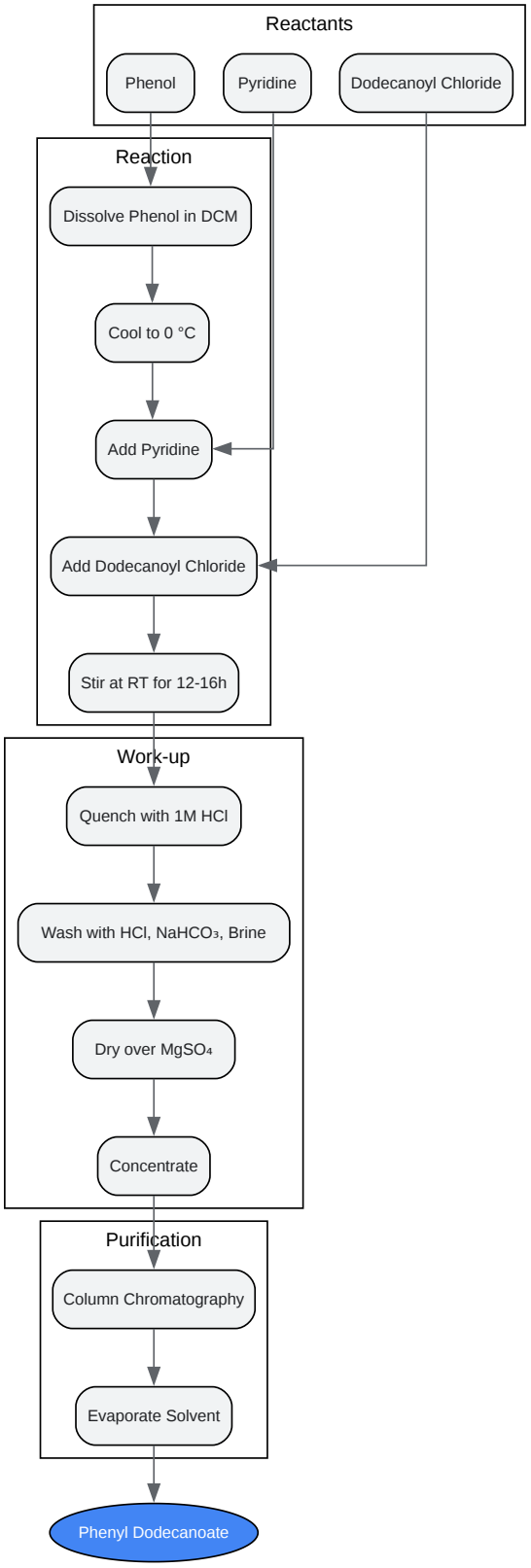
Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve phenol in dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Slowly add pyridine to the stirred solution.
- Add dodecanoyl chloride dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with 1 M HCl.
- Separate the organic layer and wash sequentially with 1 M HCl, saturated $NaHCO_3$ solution, and brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.

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- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient.
- Collect the fractions containing the product and evaporate the solvent to yield pure phenyl dodecanoate.

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Diagram 1: Synthesis workflow for phenyl dodecanoate.

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Cytotoxicity Evaluation using MTT Assay

This protocol outlines a standard procedure to assess the cytotoxic effects of phenyl dodecanoate on a cancer cell line (e.g., MCF-7).

Materials:

- MCF-7 cells
- Complete growth medium (e.g., DMEM with 10% FBS)
- Phenyl dodecanoate stock solution (in DMSO)
- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution (5 mg/mL in PBS)
- DMSO
- 96-well plates
- Microplate reader

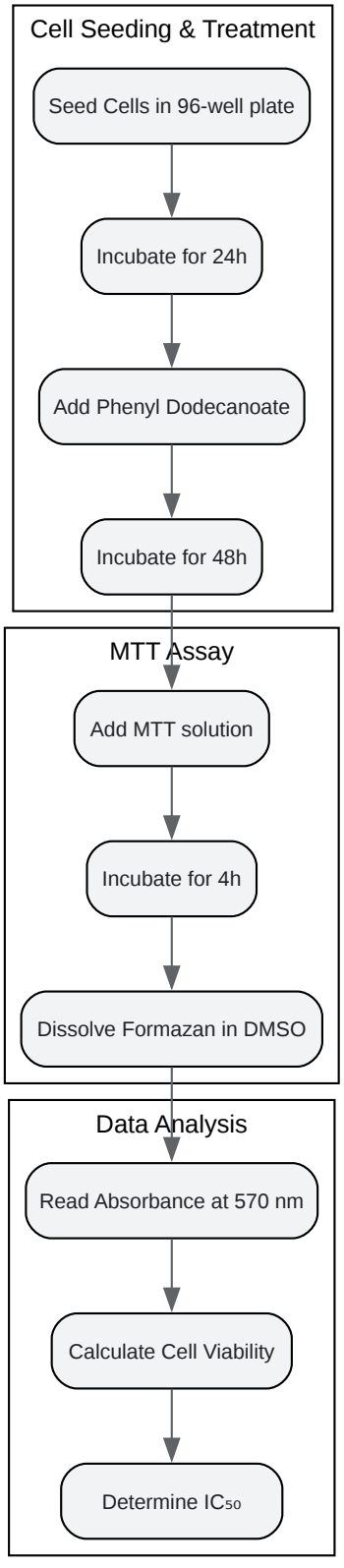
Procedure:

- Seed MCF-7 cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Prepare serial dilutions of phenyl dodecanoate in complete growth medium from the stock solution.
- Remove the old medium from the wells and add 100 µL of the medium containing different concentrations of the compound. Include a vehicle control (DMSO) and a positive control (e.g., doxorubicin).
- Incubate the plate for 48 hours.
- Add 10 µL of MTT solution to each well and incubate for 4 hours at 37 °C.

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- Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} value.

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Diagram 2: Workflow for MTT cytotoxicity assay.

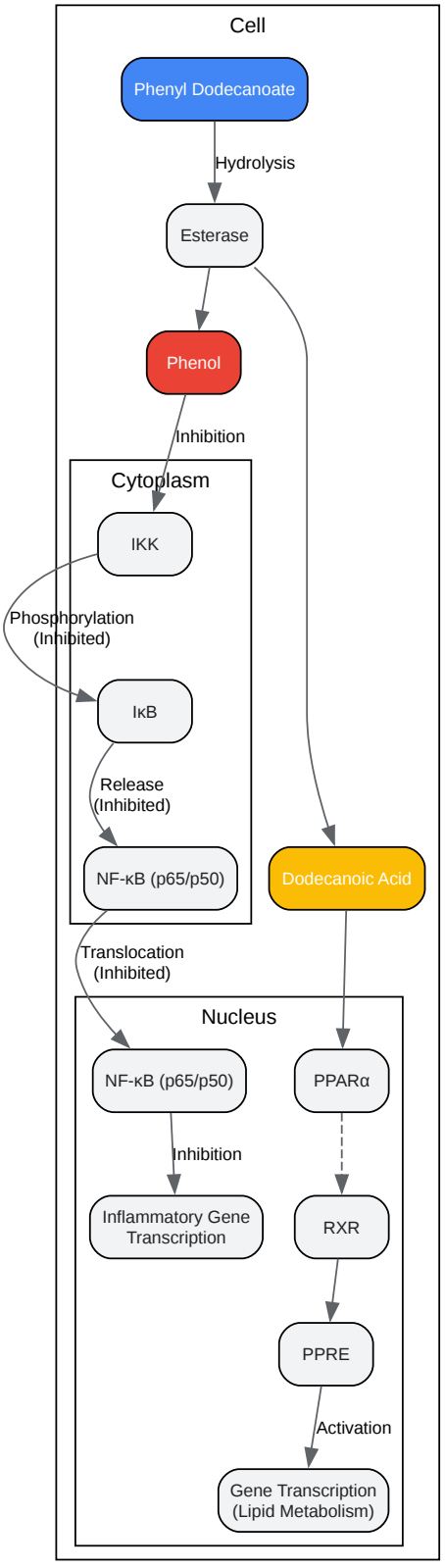
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Potential Biological Activity and Signaling Pathways

While specific studies on the biological activity of phenyl dodecanoate are limited, its structure suggests potential interactions with cellular pathways, particularly after enzymatic hydrolysis into its constituent molecules: phenol and dodecanoic acid. Dodecanoic acid is a known ligand for Peroxisome Proliferator-Activated Receptors (PPARs), which are nuclear receptors involved in lipid metabolism and inflammation. Phenol and its derivatives have been shown to modulate various signaling pathways, including the NF-κB pathway, which is a key regulator of inflammation and cell survival.

A hypothetical mechanism of action could involve the intracellular hydrolysis of phenyl dodecanoate, leading to the activation of PPARα by the released dodecanoic acid and the modulation of the NF-κB pathway by phenol.

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Diagram 3: Putative signaling pathway modulation.

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Conclusion

This technical guide provides a foundational resource for the study and application of phenyl dodecanoate. The presented data on its physicochemical properties and spectroscopic characteristics, along with detailed experimental protocols, will aid researchers in its synthesis, handling, and analysis. While the biological activity of phenyl dodecanoate requires further investigation, the potential for its hydrolysis products to modulate key signaling pathways such as PPAR and NF-κB suggests promising avenues for future research in drug development and cellular biology.

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